

# Diethylene Glycol: A Technical Overview of Core Properties

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## Compound of Interest

Compound Name: Diethylene Glycol

Cat. No.: B2406350

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This guide provides essential information on the physicochemical properties of **diethylene glycol**, tailored for researchers, scientists, and professionals in drug development.

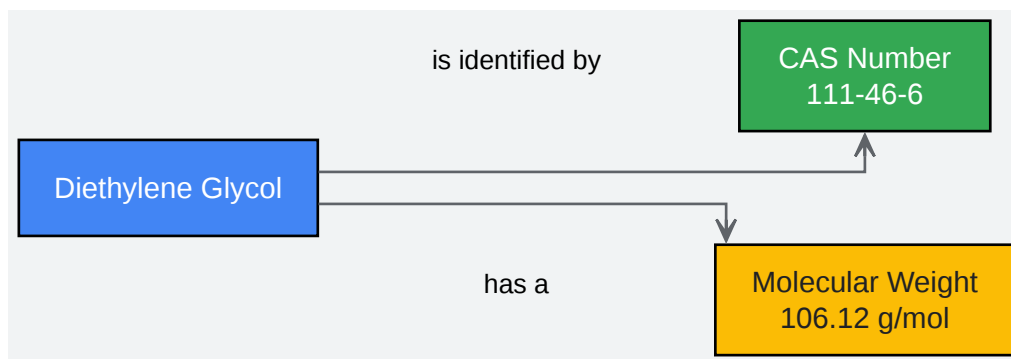
## Core Physicochemical Data

The fundamental identifiers and properties of **diethylene glycol** are summarized below for easy reference.

Property	Value	Citations
CAS Number	111-46-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	106.12 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C4H10O3	<a href="#">[4]</a> <a href="#">[7]</a>

## Relationship Diagram

The following diagram illustrates the direct association between the compound and its key identifiers.



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### Core Identifiers of **Diethylene Glycol**.

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## References

- 1. CAS 111-46-6: DIETHYLENE GLYCOL | CymitQuimica [cymitquimica.com]
- 2. klarchem.com [klarchem.com]
- 3. Diethylene Glycol | C<sub>4</sub>H<sub>10</sub>O<sub>3</sub> | CID 8117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diethylene glycol | 111-46-6 [chemicalbook.com]
- 5. Diethylene glycol - Wikipedia [en.wikipedia.org]
- 6. merckmillipore.com [merckmillipore.com]
- 7. Diethylene glycol , DEG [greenchemintl.com]
- 8. parchem.com [parchem.com]
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